

Application Notes and Protocols for Flow Cytometry Analysis Following JNJ-47117096 Treatment

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Compound of Interest

Compound Name: JNJ-47117096

Cat. No.: B15607168

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Introduction

JNJ-47117096 is a potent and selective inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK), with a secondary activity against FMS-like tyrosine kinase 3 (Flt3).^[1] Its mechanism of action involves the induction of stalled replication forks and DNA double-strand breaks, leading to the activation of the ATM-mediated DNA-damage response.^[1] This ultimately results in cell cycle arrest, a senescent phenotype, and modulation of downstream signaling pathways, including the phosphorylation of p53 and upregulation of p21.^[1]

These application notes provide detailed protocols for utilizing flow cytometry to investigate the cellular effects of **JNJ-47117096** treatment. The described methods are designed to enable researchers to quantify changes in cell cycle distribution, DNA damage response, and key signaling events.

Data Presentation

Table 1: In Vitro IC50 Values of JNJ-47117096

Target	IC50 (nM)
MELK	23
Flt3	18
CAMKIIδ	810
Mnk2	760
CAMKIIγ	1000
MLCK	1000

Data sourced from MedChemExpress product information.[\[1\]](#)

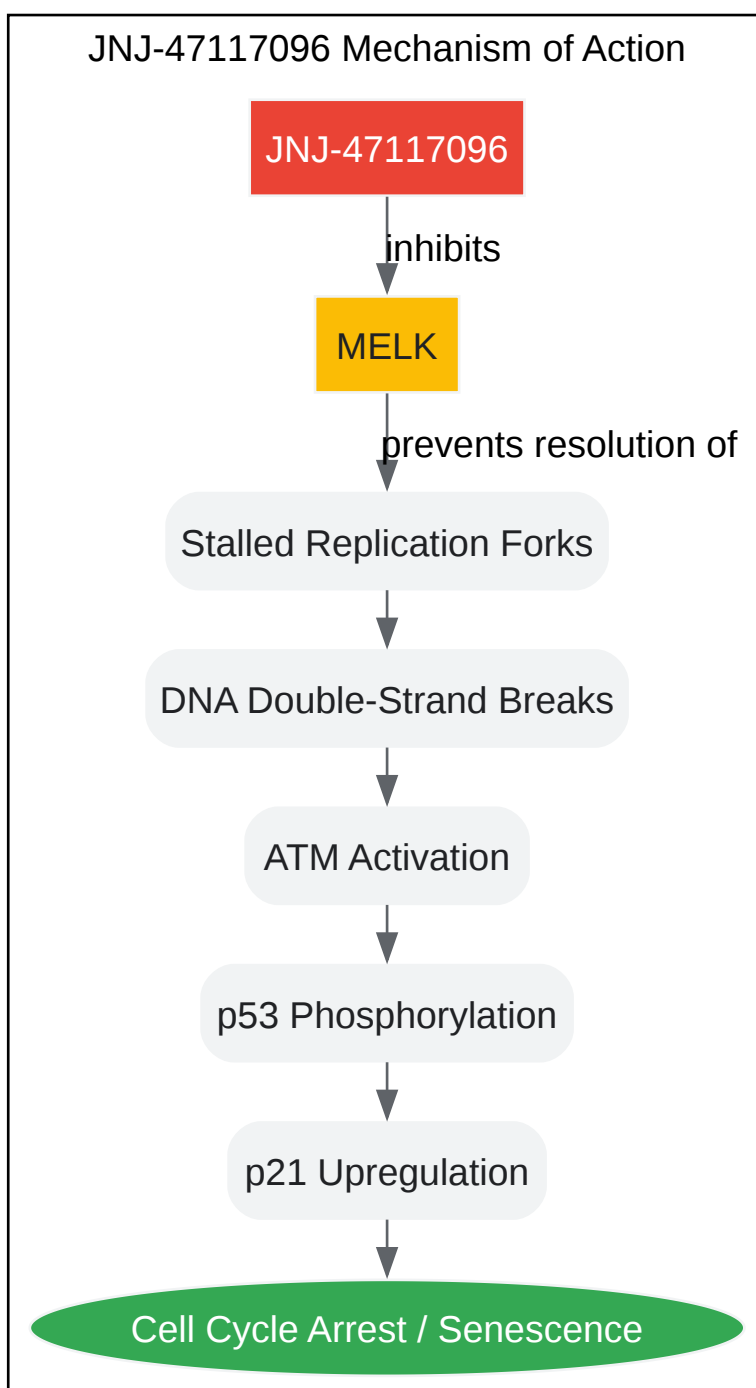
Table 2: Cellular Effects of JNJ-47117096 on MCF-7 Cells

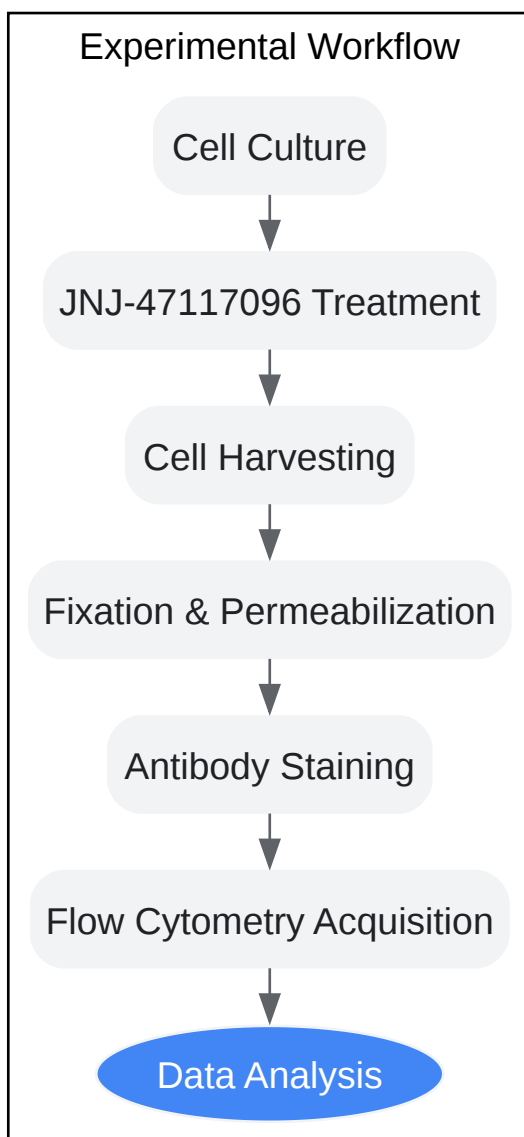
Treatment Concentration (μM)	Cellular Outcome	Key Biomarker Changes
3, 10	S-phase progression delay	-
3, 10	Growth arrest and senescence	Strong phosphorylation of p53, prolonged up-regulation of p21, down-regulation of FOXM1 target genes

Data summarized from in vitro studies.[\[1\]](#)

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by **JNJ-47117096** and a general workflow for its analysis using flow cytometry.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

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